

FTIR spectral data for 4-Bromophenyl dichlorophosphate

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Compound of Interest

Compound Name: 4-Bromophenyl dichlorophosphate

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A comprehensive guide to the Fourier-Transform Infrared (FTIR) spectral data of **4-Bromophenyl dichlorophosphate**, offering a comparative analysis with relevant alternatives, detailed experimental protocols, and workflow visualizations to support researchers, scientists, and drug development professionals.

Comparative Analysis of Aryl Dichlorophosphates

4-Bromophenyl dichlorophosphate is a key intermediate in the synthesis of various organic compounds, particularly in the development of novel pharmaceuticals and agrochemicals. Its reactivity is primarily dictated by the dichlorophosphate group, which can be readily displaced by nucleophiles, and the electronic properties of the brominated phenyl ring. Understanding its spectral characteristics is crucial for reaction monitoring, quality control, and structural elucidation.

This guide provides a comparative overview of the FTIR spectral data for **4-Bromophenyl dichlorophosphate** and two common alternatives: Phenyl dichlorophosphate and 4-Chlorophenyl dichlorophosphate. While a direct experimental spectrum for **4-Bromophenyl dichlorophosphate** is not publicly available, the data presented below is an educated estimation based on the analysis of its constituent functional groups and comparison with structurally similar molecules.

Table 1: Comparison of FTIR Spectral Data for Aryl Dichlorophosphates

Functional Group	4-Bromophenyl dichlorophosphate (Expected, cm^{-1})	Phenyl dichlorophosphate (cm^{-1})	4-Chlorophenyl dichlorophosphate (cm^{-1})[1]
P=O Stretch	1290 - 1310	1295	1305
P-O-Ar Stretch	1180 - 1210	1200	1190
P-Cl Stretch	550 - 590 (asymmetric & symmetric)	560, 585	555, 575
C-Br Stretch	650 - 680	-	-
C-Cl Stretch	-	-	700 - 750
Aromatic C=C Stretch	1470 - 1490, 1570 - 1590	1490, 1590	1480, 1580
Aromatic C-H Stretch	3050 - 3100	3060	3070
Para-disubstituted Benzene Bend	820 - 850	-	830

Note: The spectral data for **4-Bromophenyl dichlorophosphate** is an estimation based on characteristic group frequencies and data from analogous compounds.

Experimental Protocol: Acquisition of FTIR Spectra

The following protocol outlines a standard procedure for obtaining a high-quality FTIR spectrum of a liquid sample like **4-Bromophenyl dichlorophosphate** using an Attenuated Total Reflectance (ATR) accessory.

Objective: To obtain the infrared spectrum of **4-Bromophenyl dichlorophosphate** for qualitative analysis.

Materials:

- FTIR Spectrometer with an ATR accessory (e.g., Diamond or Germanium crystal)
- 4-Bromophenyl dichlorophosphate** sample

- Anhydrous solvent (e.g., carbon tetrachloride, if dilution is necessary)
- Pipette
- Lint-free wipes
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

Procedure:

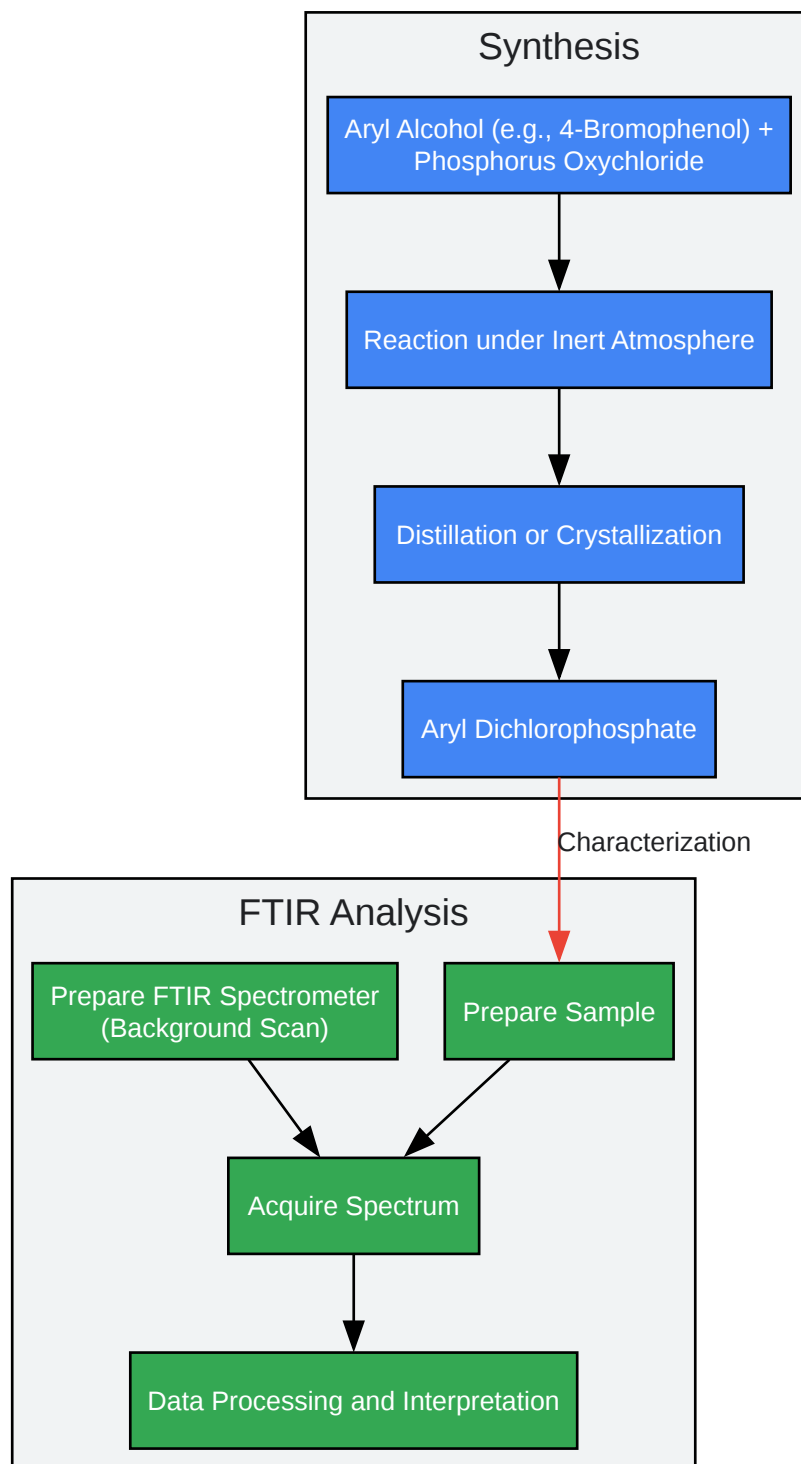
- Instrument Preparation:
 - Ensure the FTIR spectrometer is powered on and has completed its startup diagnostics.
 - Clean the ATR crystal surface thoroughly with a lint-free wipe soaked in a volatile solvent (e.g., isopropanol) and allow it to dry completely.
- Background Spectrum Acquisition:
 - With the clean, dry ATR crystal, run a background scan. This will account for the absorbance of the crystal and any atmospheric components (e.g., CO₂, water vapor).
- Sample Application:
 - Using a pipette, carefully place a small drop of the **4-Bromophenyl dichlorophosphate** sample onto the center of the ATR crystal, ensuring the entire crystal surface is covered.
- Sample Spectrum Acquisition:
 - Acquire the sample spectrum. The number of scans can be adjusted to improve the signal-to-noise ratio; typically, 16 or 32 scans are sufficient.
- Data Processing:
 - The acquired spectrum will be automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Perform any necessary data processing, such as baseline correction or smoothing.

- Cleaning:
 - Thoroughly clean the ATR crystal with a suitable solvent to remove all traces of the sample.

Workflow for Synthesis and Spectroscopic Analysis

The following diagram illustrates a typical workflow for the synthesis of an aryl dichlorophosphate, like **4-Bromophenyl dichlorophosphate**, followed by its characterization using FTIR spectroscopy. The synthesis generally involves the reaction of a phenol with phosphorus oxychloride.^[2]

Workflow for Synthesis and Analysis of Aryl Dichlorophosphates

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Caption: A flowchart illustrating the synthesis and subsequent FTIR analysis of aryl dichlorophosphates.

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References

- 1. 4-Chlorophenyl dichlorophosphate [webbook.nist.gov]
- 2. Synthesis routes of 4-Bromophenyl dichlorophosphate [benchchem.com]
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